

Application Note: Quantification of 5-Methylisophthalic Acid using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *5-Methylisophthalic acid*

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Introduction

5-Methylisophthalic acid is a dicarboxylic acid derivative used as a building block in the synthesis of various organic molecules, including pharmaceuticals and polymers. Accurate and precise quantification of **5-Methylisophthalic acid** is crucial for quality control, impurity profiling, and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) with UV detection is a robust and widely adopted technique for the analysis of non-volatile and thermally labile compounds like **5-Methylisophthalic acid**, offering high resolution, sensitivity, and precision.^{[1][2]} This application note provides a detailed protocol for the quantification of **5-Methylisophthalic acid** using a reverse-phase HPLC method.

Principle

This method utilizes reverse-phase high-performance liquid chromatography (RP-HPLC) to separate **5-Methylisophthalic acid** from other components in a sample matrix. The separation is achieved on a C18 stationary phase, where compounds are partitioned based on their hydrophobicity. A mobile phase consisting of a mixture of acetonitrile and an acidic aqueous buffer is used to elute the analyte. The acidic modifier (e.g., phosphoric acid or formic acid) in the mobile phase ensures that the carboxylic acid groups of **5-Methylisophthalic acid** are protonated, leading to consistent retention and sharp peak shapes.^{[1][3][4]} Quantification is

performed by monitoring the UV absorbance of the eluting analyte at a specific wavelength and comparing the peak area to that of a known standard.

Experimental Protocols

Apparatus and Reagents

- Apparatus:
 - High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector.[1][2]
 - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).[1]
 - Autosampler.[2]
 - Data acquisition and processing software.[2]
 - Analytical balance
 - Volumetric flasks
 - Pipettes
 - Syringe filters (0.45 µm)
- Reagents:
 - Acetonitrile (HPLC grade).[1][2]
 - Water (HPLC grade or ultrapure).[1][2]
 - Phosphoric acid (ACS grade) or Formic acid (for MS compatibility).[1][2][3]
 - **5-Methylisophthalic acid** reference standard (purity ≥98%).

Sample and Standard Preparation

- Standard Stock Solution (1 mg/mL):

- Accurately weigh approximately 10 mg of **5-Methylisophthalic acid** reference standard.
- Transfer the standard to a 10 mL volumetric flask.
- Dissolve the standard in a small amount of a 50:50 (v/v) mixture of acetonitrile and water.
- Bring the flask to volume with the same solvent mixture and sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
 - Accurately weigh a known amount of the sample containing **5-Methylisophthalic acid**.
 - Dissolve the sample in a suitable solvent (e.g., a mixture of water and acetonitrile) to obtain a theoretical concentration within the calibration range.[\[2\]](#)
 - Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Chromatographic Conditions

The following table summarizes the recommended HPLC conditions for the analysis of **5-Methylisophthalic acid**.

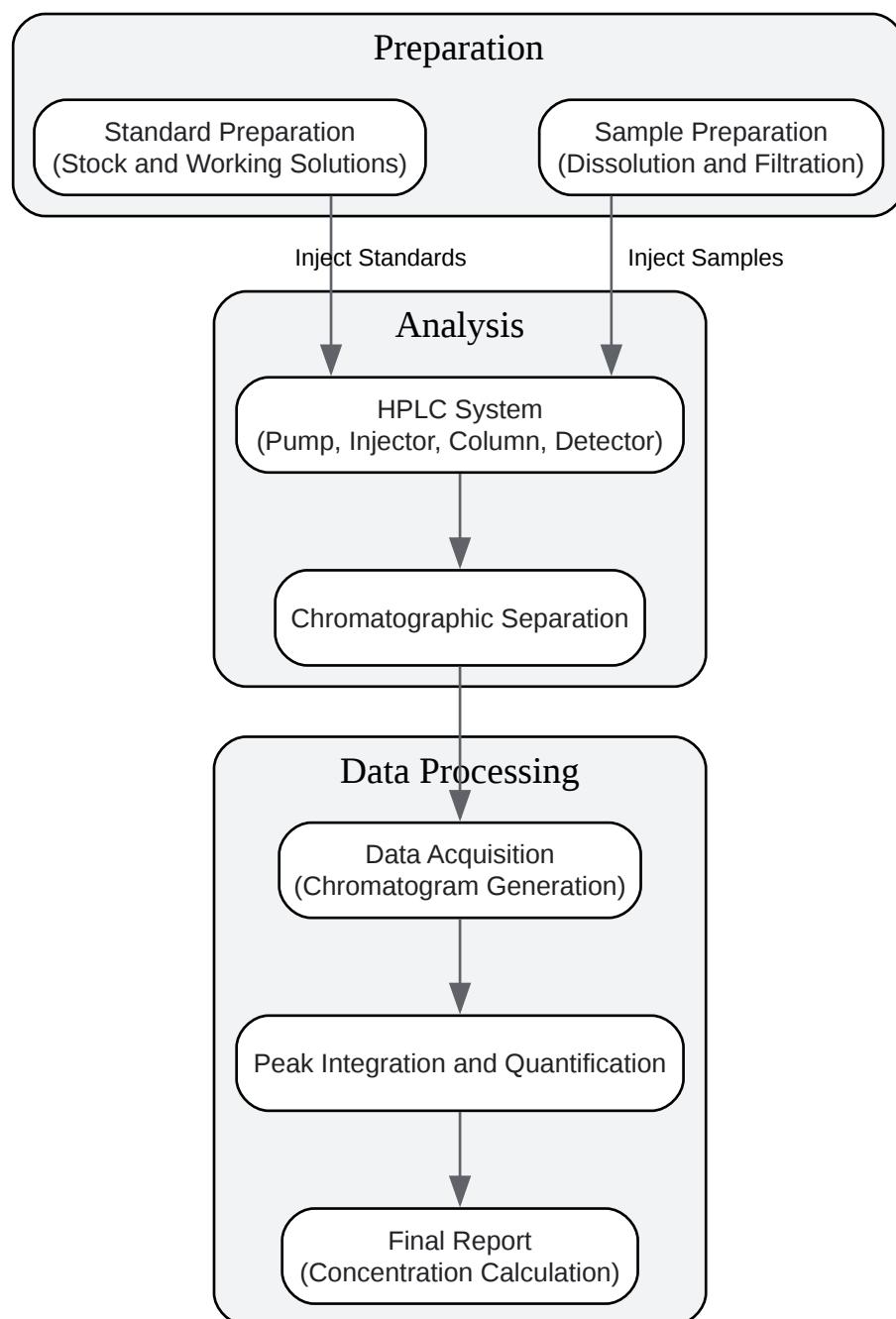
Parameter	Condition
Column	C18 reverse-phase, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Phosphoric acid in WaterB: Acetonitrile
Gradient	0-10 min: 30-70% B 10-15 min: 70% B 15-16 min: 70-30% B 16-20 min: 30% B
Flow Rate	1.0 mL/min ^[1]
Column Temperature	30 °C ^[2]
Detection Wavelength	210 nm ^[2] or 254 nm ^[1]
Injection Volume	10 µL ^{[1][2]}

Data Presentation: Method Validation Summary

The following table presents typical quantitative data obtained during the validation of this HPLC method, demonstrating its suitability for the quantification of **5-Methylisophthalic acid**.

Validation Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	≥ 0.999 ^[2]
Limit of Detection (LOD)	~0.3 µg/mL (Signal-to-Noise Ratio of 3:1) ^[2]
Limit of Quantification (LOQ)	~1.0 µg/mL (Signal-to-Noise Ratio of 10:1) ^[2]
Accuracy (Recovery)	98.0% to 102.0% ^[2]
Precision (Repeatability, RSD)	≤ 2.0% ^[2]
Specificity	The peak for 5-Methylisophthalic acid is well-resolved from potential impurity peaks. ^[2]

Visualization of Experimental Workflow



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Caption: Workflow for the HPLC quantification of **5-Methylisophthalic acid**.

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